

Acid Red 337 solubility in water and other solvents.

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Compound of Interest

Compound Name: Acid red 337

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Technical Guide: Solubility Profile of Acid Red 337

For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides an in-depth overview of the solubility of **Acid Red 337**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document summarizes the available qualitative information. Furthermore, it details a comprehensive, generalized experimental protocol for determining the solubility of dyes such as **Acid Red 337** in aqueous and organic solvents. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with this compound.

Introduction to Acid Red 337

Acid Red 337, also known by its Colour Index name C.I. **Acid Red 337**, is a brilliant red, water-soluble anionic dye.^[1] Its chemical formula is $C_{17}H_{11}F_3N_3NaO_4S$, with a molecular weight of 433.34 g/mol.^{[2][3]} The dye belongs to the single azo class of molecules and is identified by the CAS Registry Number 67786-14-6.^{[2][4]} It is primarily used for dyeing and printing on nylon, silk, and wool, and also finds applications in cosmetics and as a fluorescent marker for groundwater exploration.^{[3][5]}

Solubility of Acid Red 337

Quantitative solubility data for **Acid Red 337** in various solvents is not readily available in the reviewed literature. However, qualitative descriptions consistently indicate its solubility in polar solvents.

Table 1: Qualitative Solubility of Acid Red 337

Solvent	Solubility Description	Source(s)
Water	Soluble	[1][6][7][8]
Alcohol	Soluble	[6]

It is important to note that as an acid dye, its solubility in water is expected to be pH-dependent.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of **Acid Red 337** solubility in a specific solvent. This protocol is based on the widely used gravimetric method, which is a reliable technique for this purpose.[9]

Objective: To determine the saturation solubility of **Acid Red 337** in a given solvent at a specified temperature.

Materials:

- High-purity **Acid Red 337**
- Analytical grade solvent of interest (e.g., water, ethanol, dimethylformamide)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Volumetric flasks
- Syringe filters (0.45 μm , solvent-compatible)

- Glass vials with screw caps
- Oven or vacuum oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Acid Red 337** to a series of glass vials.
 - Accurately pipette a known volume of the solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. It is recommended to perform a preliminary kinetics study to determine the time required to achieve equilibrium.[9]
- Sample Withdrawal and Filtration:
 - After reaching equilibrium, allow the vials to stand undisturbed in the thermostatic bath for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to maintain the temperature.
 - Immediately attach a 0.45 µm syringe filter and dispense the clear, saturated solution into a pre-weighed, clean, and dry volumetric flask.[9]
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.

- Place the volumetric flask in an oven at a temperature sufficient to evaporate the solvent without degrading the dye (e.g., 60-80 °C). A vacuum oven is preferred to lower the evaporation temperature.
- Once all the solvent has evaporated, cool the flask in a desiccator to room temperature.
- Weigh the flask containing the dried dye residue on an analytical balance.
- Repeat the drying and weighing process until a constant weight is achieved.[9]
- Calculation of Solubility:
 - Calculate the mass of the dissolved **Acid Red 337** by subtracting the initial weight of the empty flask from the final constant weight.
 - The solubility (S) can be expressed in grams per liter (g/L) using the following formula:

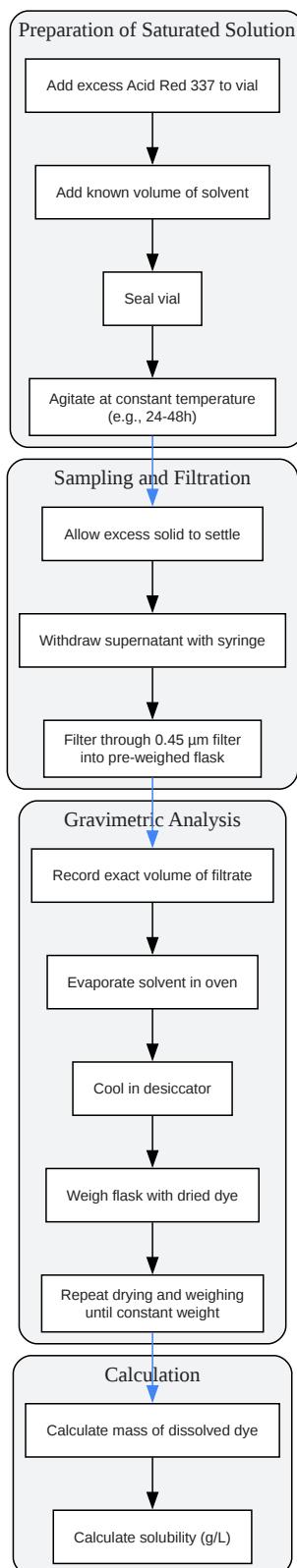
$$S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})[9]$$

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Acid Red 337** and the chosen solvent before commencing the experiment.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a dye using the gravimetric method.



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Workflow for Gravimetric Solubility Determination.

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